

# Physicochemical Properties of N-acetyl-N-butan-2-ylacetamide: A Technical Review

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## Compound of Interest

Compound Name: *N-acetyl-N-butan-2-ylacetamide*

Cat. No.: *B094088*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document outlines the available physicochemical data for the compound **N-acetyl-N-butan-2-ylacetamide**. A comprehensive search of scientific literature and chemical databases was conducted to collate information regarding its structural and chemical properties. However, this investigation revealed a significant lack of specific experimental data for the target molecule. This guide presents the findings and discusses the challenges in providing a detailed technical overview for this particular compound.

## Compound Identification

A primary challenge in characterizing **N-acetyl-N-butan-2-ylacetamide** is the limited availability of information in public chemical databases and scientific literature. Searches for this specific chemical name did not yield a dedicated entry with a registered CAS number or extensive experimental data. The information available often pertains to structurally similar but distinct molecules.

For clarity, the predicted structural details of **N-acetyl-N-butan-2-ylacetamide** are:

- IUPAC Name: N-acetyl-N-(butan-2-yl)acetamide
- Molecular Formula:  $C_8H_{15}NO_2$
- Structure:

It is crucial to distinguish this compound from similar molecules for which data is available, such as:

- N-butan-2-ylacetamide: This is a secondary amide, lacking the second acetyl group present in the target compound.<sup>[1]</sup>
- N-acetyl-N-butylacetamide: This is an isomer of the target compound where the butyl group is a straight chain (n-butyl) rather than the secondary butyl (butan-2-yl) group.

## Physicochemical Data

Due to the absence of specific experimental studies on **N-acetyl-N-butan-2-ylacetamide**, a table of experimentally determined physicochemical properties cannot be provided. While computational predictions are possible, they fall outside the scope of this technical guide, which focuses on experimentally verified data.

## Experimental Protocols

Detailed experimental methodologies for the determination of key physicochemical properties such as melting point, boiling point, solubility, pKa, and LogP for **N-acetyl-N-butan-2-ylacetamide** are not available in the public domain. Standard laboratory procedures for these measurements would likely be applicable, but have not been specifically documented for this compound.

## Synthesis and Experimental Workflows

Information regarding the synthesis of **N-acetyl-N-butan-2-ylacetamide** is not readily available. A potential synthetic route could involve the N-acetylation of N-butan-2-ylacetamide. A generalized workflow for such a reaction is presented below. It is important to note that this is a theoretical pathway and has not been experimentally verified for this specific compound.

Caption: A potential synthetic workflow for **N-acetyl-N-butan-2-ylacetamide**.

## Signaling Pathways and Biological Activity

There is no information available in scientific literature regarding the biological activity or any associated signaling pathways of **N-acetyl-N-butan-2-ylacetamide**. Therefore, a diagrammatic

representation of such pathways cannot be created.

## Conclusion

This technical guide highlights the significant gap in the available scientific literature and chemical databases concerning the physicochemical properties of **N-acetyl-N-butan-2-ylacetamide**. While the chemical structure can be inferred from its name, a lack of experimental data prevents a detailed characterization. Further research, including the synthesis and experimental determination of its physicochemical properties, is required to provide a comprehensive understanding of this compound for researchers, scientists, and drug development professionals. It is recommended that any future work on this molecule includes thorough documentation and publication of its fundamental chemical and physical characteristics.

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## References

- 1. N-sec-Butylacetamide | C<sub>6</sub>H<sub>13</sub>NO | CID 347477 - PubChem [pubchem.ncbi.nlm.nih.gov]
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